recrystallization of 1-(4-Bromophenoxy)-2-propanone

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(4-Bromophenoxy)-2-propanone*
CAS No.:	*18621-22-2*
Cat. No.:	*B107728*

Get Quote

An In-Depth Guide to the Recrystallization of **1-(4-Bromophenoxy)-2-propanone**

Authored by: A Senior Application Scientist

This document provides a comprehensive protocol for the purification of **1-(4-Bromophenoxy)-2-propanone** via recrystallization. The methodologies detailed herein are designed for researchers, scientists, and professionals in drug development who require high-purity materials for their work. This guide emphasizes not only the procedural steps but also the underlying chemical principles that ensure a successful and efficient purification process.

Introduction: The Imperative for Purity

1-(4-Bromophenoxy)-2-propanone is a key chemical intermediate, finding application in the synthesis of various pharmaceutical and agrochemical compounds. The presence of impurities, often remnants from its synthesis such as unreacted starting materials or by-products, can significantly impact the yield, purity, and efficacy of the final active ingredient.[1] Recrystallization is a robust and widely used technique for purifying solid organic compounds.[2] The principle hinges on the differential solubility of the target compound and its impurities in a selected solvent system at varying temperatures. By dissolving the impure solid in a hot,

© 2026 BenchChem. All rights reserved.

saturated solution and allowing it to cool slowly, the target compound selectively crystallizes out, leaving the impurities dissolved in the mother liquor.[2]

This application note provides a validated, step-by-step protocol for the recrystallization of **1-(4-Bromophenoxy)-2-propanone**, ensuring a final product of high purity, suitable for downstream applications.

Physicochemical Profile of 1-(4-Bromophenoxy)-2-propanone

A thorough understanding of the compound's physical properties is paramount for designing an effective recrystallization protocol. The selection of an appropriate solvent is directly informed by these characteristics.

Property	Value	Reference
CAS Number	18621-22-2	[3]
Molecular Formula	C_9H_9BrO	[4]
Molecular Weight	213.07 g/mol	[4]
Appearance	Solid (at room temperature)	[5][6]
Melting Point	42.5-44 °C	[3]
Boiling Point	130-140 °C at 6 Torr	[3]
Solubility	Generally soluble in organic solvents like ethanol, acetone, and dichloromethane; limited solubility in water.	[5][7]

The Science of Solvent Selection

The success of recrystallization is critically dependent on the choice of solvent. An ideal solvent for **1-(4-Bromophenoxy)-2-propanone** should exhibit the following characteristics:

© 2026 BenchChem. All rights reserved.

- High Solvating Power at Elevated Temperatures: The compound should be highly soluble in the boiling solvent to ensure complete dissolution.
- Low Solvating Power at Ambient or Sub-Ambient Temperatures: As the solution cools, the compound's solubility should decrease significantly, promoting crystallization and maximizing yield.
- Inertness: The solvent must not react with the compound.
- Volatility: The solvent should have a relatively low boiling point to be easily removed from the purified crystals during the drying phase.
- Impurity Solubility Profile: Ideally, impurities should either be insoluble in the hot solvent (allowing for removal by hot filtration) or remain highly soluble in the cold solvent (staying in the mother liquor).

Based on the moderately polar structure of **1-(4-Bromophenoxy)-2-propanone** (containing an ether, a ketone, and an aromatic ring), several solvent systems are viable. Ethanol is an excellent starting choice due to its favorable polarity, low toxicity, and appropriate boiling point. For enhanced yield, a binary solvent system, such as Ethanol/Water, can be employed. In this system, the compound is dissolved in the "good" solvent (ethanol) at an elevated temperature, and the "anti-solvent" (water) is added to the point of saturation, which reduces the compound's solubility upon cooling.

Experimental Protocol: A Step-by-Step Guide

This protocol details the recrystallization of **1-(4-Bromophenoxy)-2-propanone** using an ethanol/water solvent system. This method is designed to be self-validating, with clear checkpoints to ensure purity.

Materials and Equipment

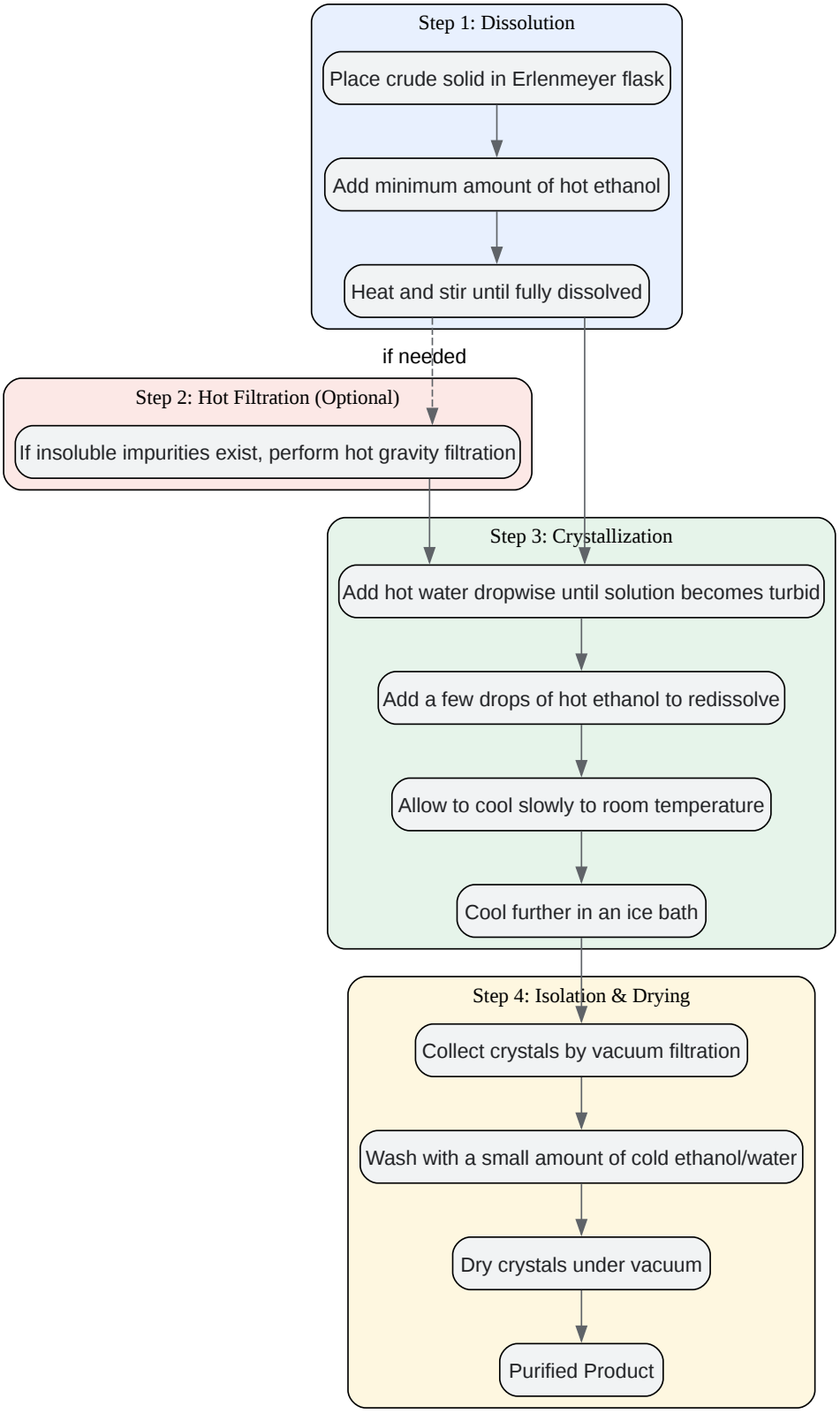
- Crude **1-(4-Bromophenoxy)-2-propanone**
- Ethanol (95% or absolute)
- Deionized Water

© 2026 BenchChem. All rights reserved.

- Erlenmeyer flasks
- Hot plate with magnetic stirring capability
- Buchner funnel and filter flask
- Filter paper
- Glass stirring rod
- Spatula
- Vacuum source

Recrystallization Workflow Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for the recrystallization of **1-(4-Bromophenoxy)-2-propanone**.

© 2026 BenchChem. All rights reserved.

Detailed Procedure

- Dissolution: Place the crude **1-(4-Bromophenoxy)-2-propanone** into an appropriately sized Erlenmeyer flask. Add a magnetic stir bar. On a hot plate, bring a separate beaker of 95% ethanol to a gentle boil. Add the hot ethanol to the flask containing the crude solid portion-wise, with continuous stirring, until the solid just dissolves. Using the minimum amount of solvent is crucial for maximizing recovery.

- Decolorization (if necessary): If the resulting solution is colored, remove it from the heat, allow it to cool slightly, and add a small amount of activated charcoal. Reheat the mixture to boiling for a few minutes. The charcoal will adsorb colored impurities.

- Hot Filtration (if necessary): If charcoal was added or if insoluble impurities are present, perform a hot gravity filtration. This involves quickly pouring the hot solution through a fluted filter paper in a pre-warmed funnel into a clean, pre-warmed Erlenmeyer flask. This step prevents premature crystallization of the product in the funnel.

- Inducing Crystallization: Bring the clear, hot filtrate back to a boil. Add hot deionized water dropwise until the solution becomes faintly cloudy (turbid). This indicates that the solution is saturated. Then, add a few drops of hot ethanol to redissolve the precipitate and make the solution clear again.

- Crystal Growth: Remove the flask from the heat, cover it with a watch glass, and allow it to cool slowly to room temperature. Slow cooling is essential for the formation of large, pure crystals. Rapid cooling can trap impurities within the crystal lattice.

- Maximizing Yield: Once the flask has reached room temperature and crystal formation appears complete, place it in an ice-water bath for at least 30 minutes to further decrease the solubility of the compound and maximize the yield of crystals.

- Isolation: Collect the purified crystals by vacuum filtration using a Buchner funnel and a filter flask.

- Washing: Wash the crystals on the filter paper with a small amount of ice-cold ethanol/water mixture to remove any adhering mother liquor which contains the dissolved impurities. It is important to use a minimal amount of cold solvent to avoid redissolving the product.

© 2026 BenchChem. All rights reserved.

- Drying: Transfer the crystals to a watch glass and allow them to air dry or dry them in a vacuum oven at a temperature well below the melting point (e.g., 30 °C) to remove residual solvent.

Troubleshooting Common Recrystallization Issues

Problem	Probable Cause(s)	Solution(s)
Oiling Out	The boiling point of the solvent is higher than the melting point of the solute, or the solution is supersaturated.	Reheat the solution to dissolve the oil, add more of the primary solvent (ethanol), and cool again. Ensure slow cooling.
No Crystals Form	Too much solvent was used; the solution is not sufficiently supersaturated.	Boil off some of the solvent to concentrate the solution. Try scratching the inside of the flask with a glass rod at the liquid-air interface. Add a seed crystal of the pure compound.
Low Recovery	Too much solvent was used; crystals were washed with too much or warm solvent; premature crystallization during hot filtration.	Use the minimum amount of hot solvent for dissolution. Always wash crystals with a minimal amount of ice-cold solvent. Ensure filtration apparatus is pre-warmed.
Colored Crystals	Colored impurities were not fully removed.	Repeat the recrystallization process, incorporating the activated charcoal step.

Purity Assessment

The efficacy of the purification should be validated. The primary and most accessible method is melting point determination. A pure compound will have a sharp melting point range (typically < 2 °C) that corresponds to the literature value (42.5-44 °C).[3] A broad or depressed melting point indicates the presence of impurities. Further characterization can be performed using Thin Layer Chromatography (TLC), Nuclear Magnetic Resonance (NMR) spectroscopy, or Infrared (IR) spectroscopy to confirm the identity and purity of the final product.

© 2026 BenchChem. All rights reserved.

Safety and Handling

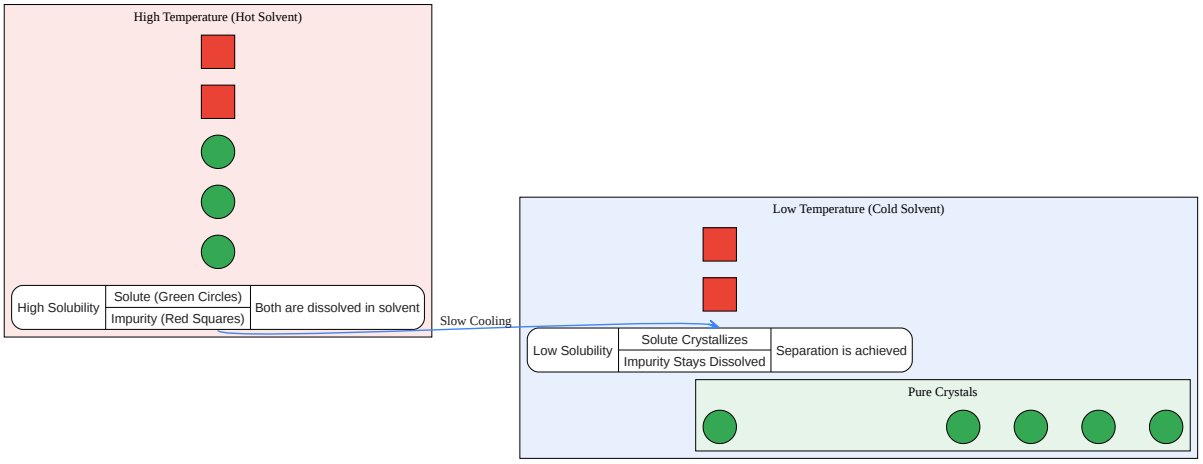
As a responsible scientist, adherence to safety protocols is non-negotiable.

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves.
- Ventilation: All steps of this procedure should be performed in a well-ventilated chemical fume hood.
- Compound Hazards: **1-(4-Bromophenoxy)-2-propanone** is classified as a skin, eye, and respiratory irritant.[4] Avoid inhalation of dust and direct contact with skin and eyes.
- Solvent Hazards: Ethanol is flammable. Ensure that no open flames or spark sources are near the hot plate or the recrystallization setup.

Visualization of Recrystallization Principle

The following diagram illustrates the core principle of temperature-dependent solubility that underpins this purification technique.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Principle of Purification by Recrystallization.

References

- ChemBK. 1-Propanone, 1-(4-bromophenyl)-2-methyl-2-(4-morpholinyl)-. [Link]

© 2026 BenchChem. All rights reserved.

- PubMed. Determination of synthesis route of 1-(3,4-methylenedioxyphenyl)-2-propanone (MDP-2-P) based on impurity profiles of MDMA. [Link]
- PubChem. 1-(4-Bromophenyl)propan-2-one. [Link]
- Mettler Toledo. Recrystallization Guide: Process, Procedure, Solvents. [Link]
- University of Rochester, Department of Chemistry. Tips & Tricks: Recrystallization. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Determination of synthesis route of 1-(3,4-methylenedioxyphenyl)-2-propanone (MDP-2-P) based on impurity profiles of MDMA - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mt.com [mt.com]
- 3. Page loading... [guidechem.com]
- 4. 1-(4-Bromophenyl)propan-2-one | C9H9BrO | CID 736332 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. CAS 54523-47-6: 1,3-Bis(4-bromophenyl)propanone [cymitquimica.com]
- 6. CAS 345-94-8: 2-Bromo-1-(4-fluorophenyl)-1-propanone [cymitquimica.com]
- 7. chembk.com [chembk.com]
- To cite this document: BenchChem. [recrystallization of 1-(4-Bromophenoxy)-2-propanone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107728/docs#recrystallization-of-1-4-bromophenoxy-2-propanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.